

A Comparative Guide to the Analytical Characterization of BOC-D-Leucine Monohydrate

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Compound of Interest

Compound Name: *BOC-D-Leucine monohydrate*

Cat. No.: *B2979940*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of key analytical methods for the characterization of **BOC-D-Leucine monohydrate**, a crucial building block in peptide synthesis and pharmaceutical development. We will explore High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy, and Mass Spectrometry (MS), offering detailed experimental protocols and comparative data. This guide also includes a comparison with the widely used alternative, Fmoc-D-Leucine, to aid in the selection of appropriate analytical strategies.

Comparison of Analytical Techniques

The selection of an analytical technique for characterizing **BOC-D-Leucine monohydrate** depends on the specific information required, such as purity, identity, structure, and chiral integrity. Each method offers distinct advantages and limitations.

| Analytical Technique | Information Provided | Key Performance Characteristics for BOC-D-Leucine Monohydrate |
|--|---|---|
| High-Performance Liquid Chromatography (HPLC) | Purity (chemical and enantiomeric), Quantification | High Resolution & Sensitivity: Capable of separating BOC-D-Leucine from its L-enantiomer and other impurities. Quantitative Accuracy: Provides precise quantification of the main component and impurities. |
| Nuclear Magnetic Resonance (NMR) Spectroscopy | Structural Elucidation, Confirmation of Identity | Definitive Structure Confirmation: Provides detailed information about the molecular structure, including the presence of the BOC protecting group and the leucine side chain. |
| Fourier-Transform Infrared (FTIR) Spectroscopy | Identification of Functional Groups | Rapid Identification: Quickly confirms the presence of key functional groups such as the carbamate, carboxylic acid, and alkyl groups. |
| Mass Spectrometry (MS) | Molecular Weight Verification, Structural Information | Accurate Mass Determination: Confirms the molecular weight of the compound. Fragmentation Analysis: Provides structural information through the analysis of fragment ions. |

High-Performance Liquid Chromatography (HPLC)

HPLC is the cornerstone for assessing the purity and chiral integrity of **BOC-D-Leucine monohydrate**. Chiral HPLC, in particular, is essential to ensure the correct stereochemistry,

which is critical for the biological activity of the final peptide.

Comparative Data: BOC-D-Leucine vs. Fmoc-D-Leucine

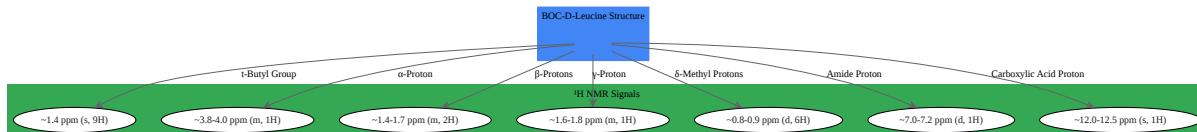
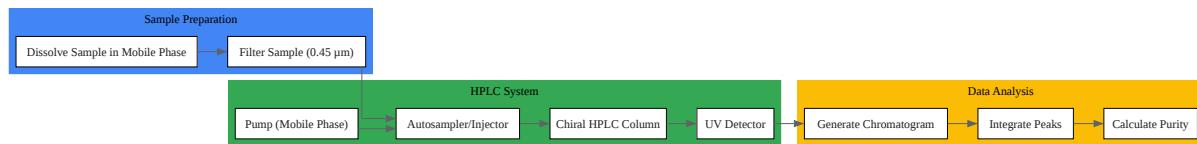
| Parameter | BOC-D-Leucine Monohydrate | Fmoc-D-Leucine |
|--|---|---|
| Typical Purity (by HPLC) | ≥99.0% [1] | ≥99.0% |
| Chiral Purity (by Chiral HPLC) | ≥99.5% [1] | ≥99.5% [2] |
| Typical Retention Time (Chiral Separation) | Varies depending on the column and method | Varies depending on the column and method |

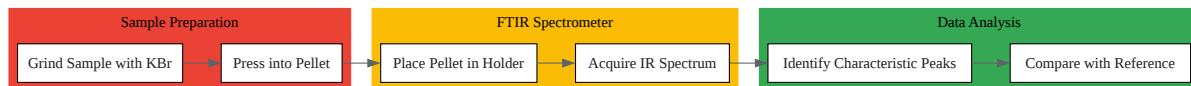
Experimental Protocol: Chiral HPLC Analysis of BOC-D-Leucine Monohydrate

This protocol is adapted from established methods for the chiral separation of BOC-protected amino acids.

- Instrumentation: HPLC system with a UV detector.
- Column: CHIROBIOTIC T (Teicoplanin-based chiral stationary phase), 250 x 4.6 mm, 5 µm.
- Mobile Phase: A mixture of Methanol and a buffer solution (e.g., 0.1% Triethylammonium Acetate, pH 4.1) in a 40:60 ratio[\[3\]](#).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25 °C.
- Detection: UV at 210 nm.
- Sample Preparation: Dissolve approximately 1 mg of **BOC-D-Leucine monohydrate** in 1 mL of the mobile phase.
- Injection Volume: 10 µL.

Experimental Workflow: HPLC Analysis





BOC-D-Leucine $[M+H]^+$
 m/z 232.15

Loss of Isobutylene
(-C₄H₈)

$[M+H - 56]^+$
 m/z 176.09

Loss of CO₂
(-CO₂)

$[Leucine+H]^+$
 m/z 132.10

Loss of H₂O and CO
(-H₂O, -CO)

Iminium Ion
 m/z 86.09

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References

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